

Application Notes and Protocols for Radiolabeling with p-NH₂-Bn-oxo-DO3A

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Compound of Interest

Compound Name: *p*-NH₂-Bn-oxo-DO3A

Cat. No.: B15136536

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Introduction

The bifunctional chelator **p-NH₂-Bn-oxo-DO3A** is a macrocyclic compound essential for the development of radiopharmaceuticals. Its structure allows for the stable chelation of various radiometals, while the aminobenzyl group provides a functional handle for conjugation to biomolecules such as peptides, antibodies, and small molecules. This document provides a detailed guide for the conjugation of **p-NH₂-Bn-oxo-DO3A** to a targeting antibody, followed by radiolabeling with a diagnostic radionuclide (Gallium-68) and a therapeutic radionuclide (Lutetium-177).

Activation of p-NH₂-Bn-oxo-DO3A

For conjugation to primary amines on biomolecules, the amine group of **p-NH₂-Bn-oxo-DO3A** must first be activated to a more reactive isothiocyanate group (-NCS). This converts it to p-SCN-Bn-oxo-DO3A.

Experimental Protocol: Conversion of Amine to Isothiocyanate

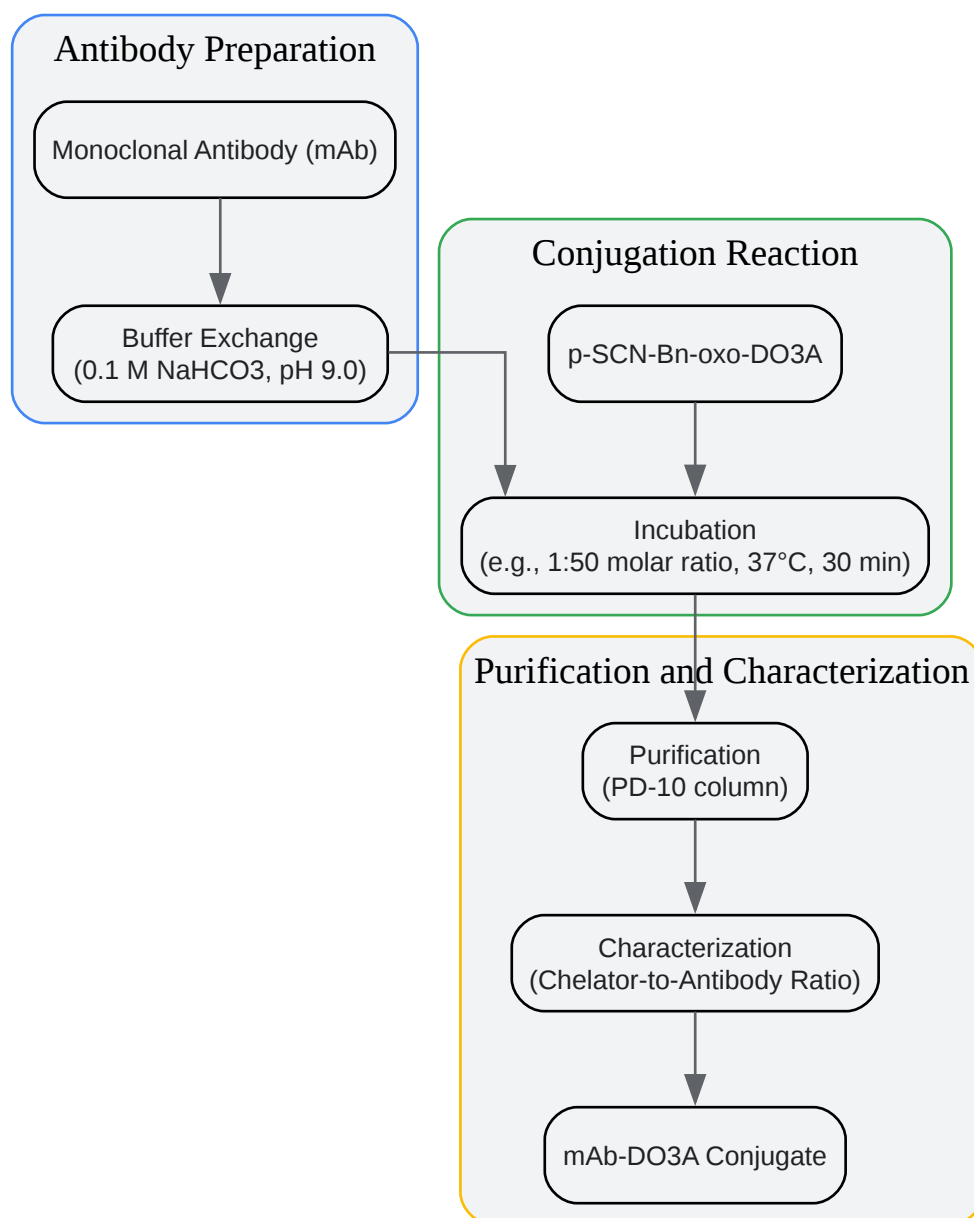
- **Dissolution:** Dissolve **p-NH₂-Bn-oxo-DO3A** in a suitable solvent, such as a mixture of pyridine and carbon disulfide.

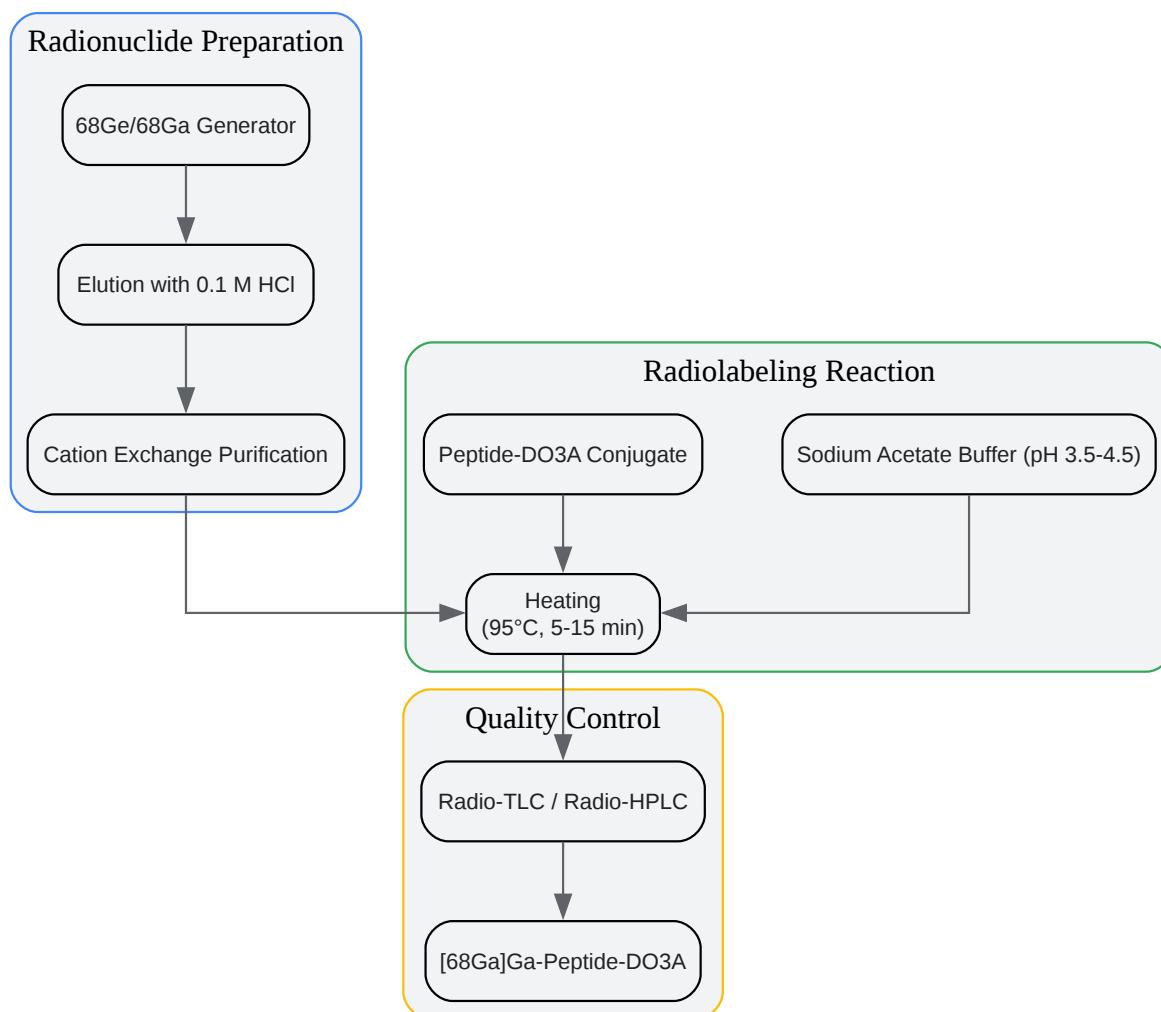
- **Reaction:** Add thiophosgene to the solution in a dropwise manner while stirring at room temperature. The reaction is typically carried out in an inert atmosphere (e.g., under nitrogen or argon).
- **Monitoring:** Monitor the progress of the reaction by thin-layer chromatography (TLC).
- **Work-up:** Once the reaction is complete, evaporate the solvent under reduced pressure.
- **Purification:** Purify the resulting p-SCN-Bn-oxo-DO3A using column chromatography to remove impurities.
- **Characterization:** Confirm the identity and purity of the product using techniques such as mass spectrometry and NMR.

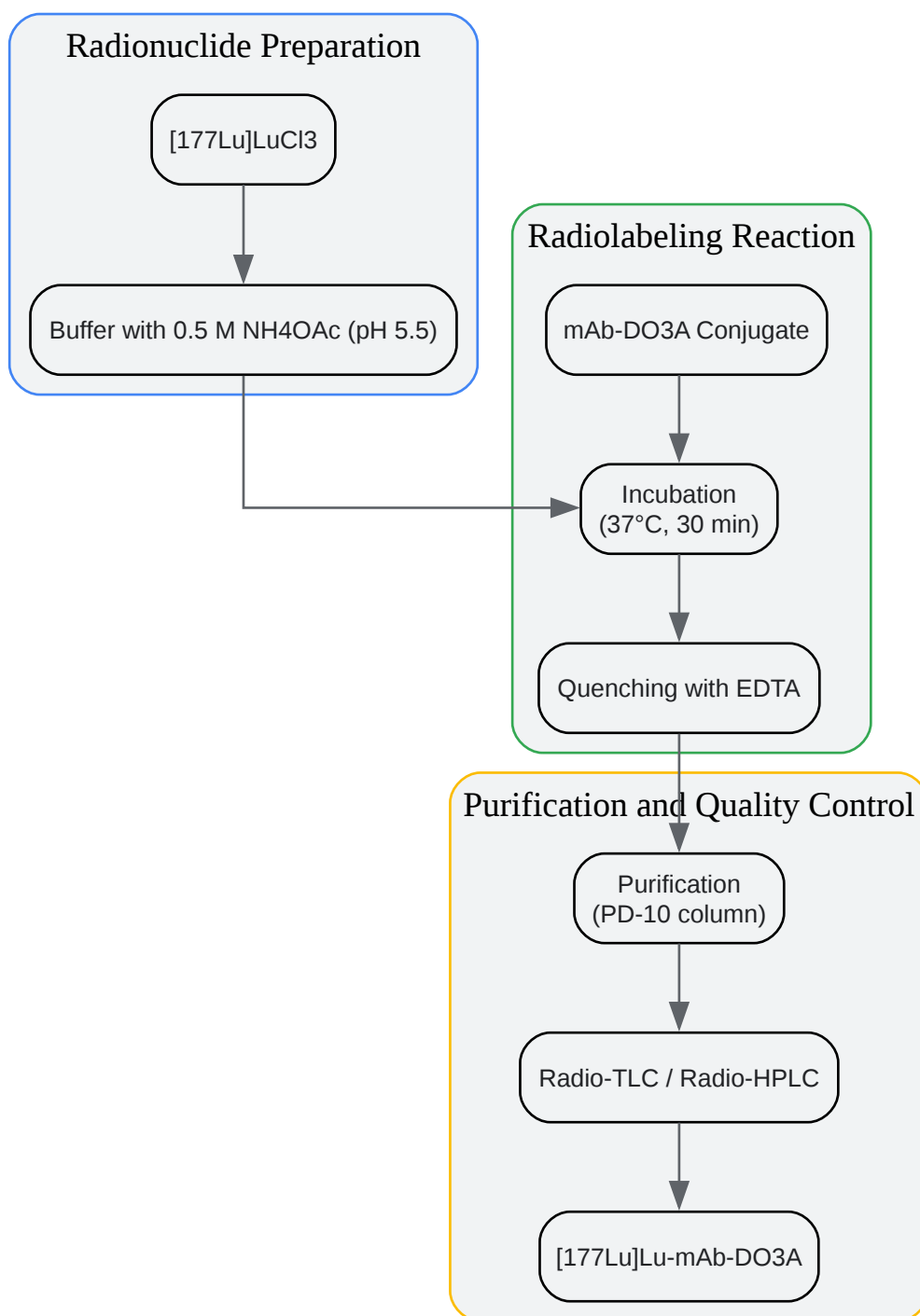
Conjugation of p-SCN-Bn-oxo-DO3A to an Antibody

This protocol describes the conjugation of the activated chelator, p-SCN-Bn-oxo-DO3A, to a monoclonal antibody (mAb). The isothiocyanate group reacts with primary amines (e.g., on lysine residues) on the antibody to form a stable thiourea bond.

Experimental Workflow: Antibody Conjugation







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